

Application Note: RK-0133114 for LIMK1 Target Engagement Studies

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Compound of Interest

Compound Name: RK-0133114

Cat. No.: B15589826

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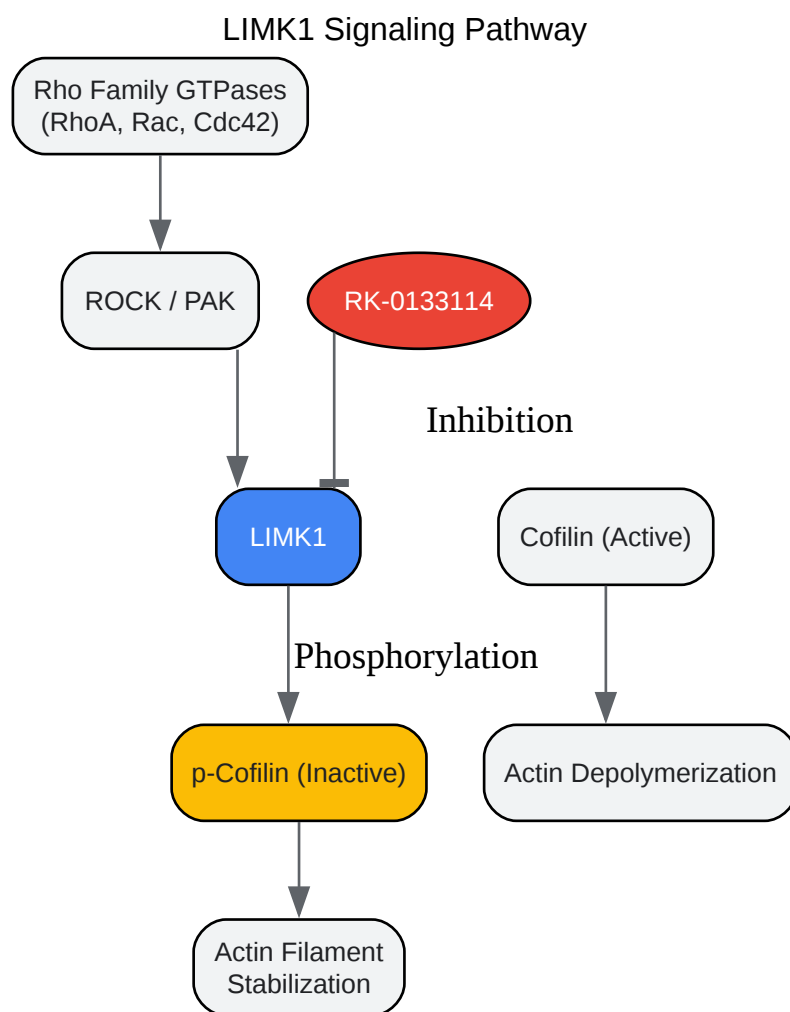
Introduction

RK-0133114 is a potent and selective small molecule inhibitor of LIM domain kinase 1 (LIMK1). LIMK1 is a serine/threonine kinase that plays a pivotal role in the regulation of actin cytoskeletal dynamics.[1][2] It is a key downstream effector of the Rho family of GTPases and acts by phosphorylating and inactivating cofilin, an actin-depolymerizing factor.[1][3] This inactivation leads to the stabilization of actin filaments.[3] Dysregulation of the LIMK1 signaling pathway has been implicated in various pathological processes, including cancer cell migration and invasion, as well as neurological disorders, making it an attractive therapeutic target.[1][2][3]

This application note provides detailed protocols for utilizing **RK-0133114** to study LIMK1 target engagement in a cellular context using two orthogonal methods: the Cellular Thermal Shift Assay (CETSA™) and an In-Cell Western (ICW) assay to monitor the phosphorylation of cofilin.

LIMK1 Signaling Pathway

The canonical LIMK1 signaling pathway is initiated by the activation of Rho family GTPases, such as RhoA, Rac, and Cdc42.[3] These GTPases activate upstream kinases like Rho-associated kinase (ROCK) and p21-activated kinase (PAK), which in turn phosphorylate and activate LIMK1.[3] Activated LIMK1 then phosphorylates cofilin, leading to its inactivation and subsequent stabilization of the actin cytoskeleton.[1][3] **RK-0133114** exerts its effect by directly inhibiting the kinase activity of LIMK1.



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Caption: The LIMK1 signaling cascade leading to actin stabilization.

Quantitative Data Summary

The following table summarizes the potency and target engagement of **RK-0133114** in various assays.

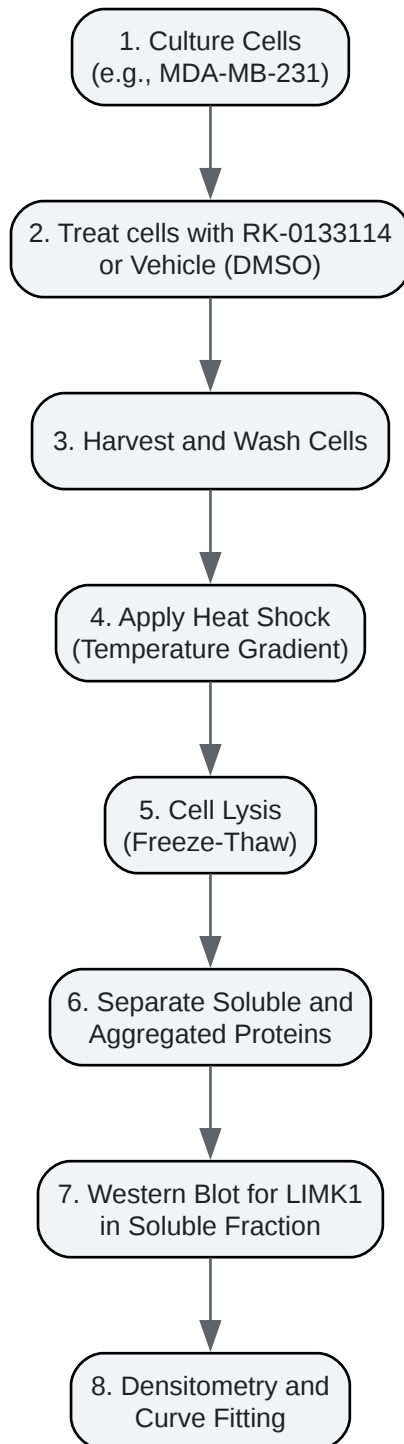
Assay Type	Cell Line	Parameter	Value
LIMK1 Enzymatic Assay	-	IC50	15 nM
LIMK2 Enzymatic Assay	-	IC50	250 nM
Cellular Thermal Shift Assay (CETSA)	MDA-MB-231	EC50	150 nM
In-Cell Western (p-Cofilin)	A549	IC50	200 nM

Experimental Protocols

Cellular Thermal Shift Assay (CETSA) for LIMK1 Target Engagement

CETSA is a powerful method to verify the direct binding of a compound to its target protein in a cellular environment. The principle is based on the ligand-induced thermal stabilization of the target protein.

CETSA Experimental Workflow



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Caption: Workflow for the Cellular Thermal Shift Assay (CETSA).

- Cell Culture: Seed MDA-MB-231 cells in a T-75 flask and grow to 80-90% confluency.

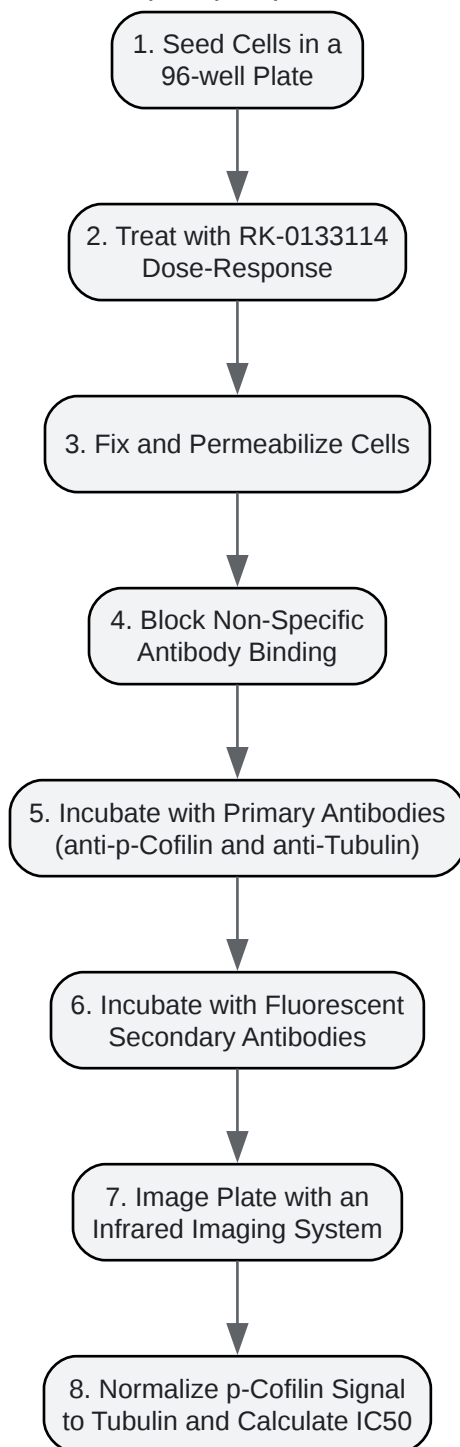
- Compound Treatment: Treat cells with varying concentrations of **RK-0133114** (e.g., 0.01, 0.1, 1, 10, 100 μ M) or DMSO as a vehicle control for 2 hours at 37°C.
- Cell Harvesting:
 - Aspirate the media and wash the cells twice with ice-cold PBS.
 - Scrape the cells into 1 mL of ice-cold PBS supplemented with protease and phosphatase inhibitors.
 - Transfer the cell suspension to microcentrifuge tubes.
- Heat Shock:
 - Aliquot the cell suspension for each treatment condition into PCR tubes.
 - Heat the aliquots at a range of temperatures (e.g., 40°C to 70°C in 2°C increments) for 3 minutes in a thermal cycler. Include a non-heated control (room temperature).
- Cell Lysis:
 - Immediately after heat shock, lyse the cells by performing three rapid freeze-thaw cycles using liquid nitrogen and a 37°C water bath.
- Separation of Soluble and Aggregated Proteins:
 - Centrifuge the cell lysates at 20,000 x g for 20 minutes at 4°C to pellet the aggregated proteins.
 - Carefully collect the supernatant (soluble fraction).
- Western Blot Analysis:
 - Determine the protein concentration of the soluble fraction using a BCA assay.
 - Normalize the protein concentrations for all samples.

- Prepare samples for SDS-PAGE, load equal amounts of protein, and perform electrophoresis.
- Transfer proteins to a PVDF membrane and block with 5% non-fat milk in TBST for 1 hour.
- Incubate the membrane with a primary antibody against LIMK1 overnight at 4°C.
- Wash the membrane and incubate with an HRP-conjugated secondary antibody for 1 hour at room temperature.
- Develop the blot using an ECL substrate and image the chemiluminescence.
- Data Analysis:
 - Quantify the band intensities for LIMK1 at each temperature and drug concentration.
 - Plot the relative amount of soluble LIMK1 as a function of temperature to generate melting curves.
 - Determine the melting temperature (T_m) for each concentration of **RK-0133114**.
 - Plot the change in T_m against the logarithm of the **RK-0133114** concentration to determine the EC50 for target engagement.

In-Cell Western (ICW) for Phospho-Cofilin Levels

This assay quantifies the inhibition of LIMK1 activity in cells by measuring the levels of its direct downstream substrate, phosphorylated cofilin (p-Cofilin).

In-Cell Western (ICW) Experimental Workflow



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Caption: Workflow for the In-Cell Western (ICW) assay.

- Cell Seeding: Seed A549 cells in a 96-well plate at a density of 10,000 cells per well and allow them to adhere overnight.
- Compound Treatment:
 - Prepare a serial dilution of **RK-0133114** in culture medium.
 - Remove the old medium from the cells and add the medium containing the different concentrations of **RK-0133114** or DMSO.
 - Incubate for 2 hours at 37°C.
- Fixation and Permeabilization:
 - Aspirate the treatment medium and add 150 µL of 3.7% formaldehyde in PBS to each well. Incubate for 20 minutes at room temperature.
 - Wash the cells twice with PBS.
 - Add 150 µL of PBS containing 0.1% Triton X-100 to each well and incubate for 20 minutes at room temperature to permeabilize the cells.
- Blocking:
 - Wash the cells three times with PBS containing 0.1% Tween-20 (PBST).
 - Add 150 µL of blocking buffer (e.g., Odyssey Blocking Buffer or a similar reagent) to each well and incubate for 1.5 hours at room temperature.
- Primary Antibody Incubation:
 - Dilute the primary antibodies (e.g., rabbit anti-p-Cofilin and mouse anti-α-Tubulin) in blocking buffer.
 - Aspirate the blocking buffer and add 50 µL of the primary antibody solution to each well.
 - Incubate overnight at 4°C.

- Secondary Antibody Incubation:
 - Wash the wells four times with PBST.
 - Dilute the fluorescently labeled secondary antibodies (e.g., IRDye® 800CW goat anti-rabbit and IRDye® 680RD goat anti-mouse) in blocking buffer. Protect from light.
 - Add 50 µL of the secondary antibody solution to each well and incubate for 1 hour at room temperature, protected from light.
- Imaging:
 - Wash the wells four times with PBST.
 - Ensure the bottom of the plate is clean and dry.
 - Scan the plate using an infrared imaging system (e.g., LI-COR® Odyssey®).
- Data Analysis:
 - Quantify the fluorescence intensity for both p-Cofilin (800 nm channel) and α -Tubulin (700 nm channel) in each well.
 - Normalize the p-Cofilin signal to the α -Tubulin signal to account for variations in cell number.
 - Plot the normalized p-Cofilin signal against the logarithm of the **RK-0133114** concentration.
 - Fit the data to a four-parameter logistic equation to determine the IC50 value.

Conclusion

RK-0133114 is a valuable research tool for investigating the biological roles of LIMK1. The protocols described in this application note provide robust methods for confirming the direct target engagement of **RK-0133114** with LIMK1 in cells and for quantifying its inhibitory effect on the LIMK1 signaling pathway. These assays can be readily adapted for screening and characterizing other potential LIMK1 inhibitors.

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